

In-Depth Technical Guide to Schineolignin B: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: Schineolignin B

Cat. No.: B12105311

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Abstract

Schineolignin B is a dibenzylbutane-type lignan isolated from the fruit of *Schisandra chinensis* (Turcz.) Baill., a plant with a long history of use in traditional medicine. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Schineolignin B**, alongside a summary of its reported biological activities. Detailed experimental protocols for isolation and characterization, where available, are presented to support further research and development. All quantitative data are summarized in structured tables, and key experimental workflows are visualized using Graphviz diagrams.

Physicochemical Properties

Schineolignin B is a crystalline solid with the molecular formula $C_{22}H_{30}O_5$ and a molecular weight of approximately 374.47 g/mol .^[1]^[2] It is classified as a lignan, a class of polyphenolic compounds known for their diverse biological activities.^[2]

Tabulated Physical and Chemical Data

Property	Value	Source
Molecular Formula	C22H30O5	[1][2]
Molecular Weight	374.47 g/mol	[1][2]
CAS Number	1352185-26-2	[1][2]
Physical Description	Crystalline solid	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A
Predicted Boiling Point	501.2 ± 45.0 °C	N/A
Predicted Density	1.088 ± 0.06 g/cm ³	N/A
Predicted pKa	9.65 ± 0.15	N/A

Note: "N/A" indicates that specific experimental data was not found in the cited sources; predicted values are from computational models.

Spectral Data

Detailed experimental spectral data for **Schineolignin B** is crucial for its unambiguous identification and characterization. The following sections would typically include specific data points; however, the primary literature detailing the initial isolation and full spectral characterization by Xue et al. (2010) was not fully accessible. The data presented below are placeholders based on typical values for similar lignan structures and should be replaced with experimental data when available.

1.2.1. ¹H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy

A table of expected proton chemical shifts (δ) in ppm, coupling constants (J) in Hz, and multiplicities would be presented here.

1.2.2. ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy

A table of expected carbon chemical shifts (δ) in ppm would be presented here.

1.2.3. Mass Spectrometry (MS)

Information on the molecular ion peak (e.g., $[M+H]^+$, $[M+Na]^+$) and key fragmentation patterns would be detailed here.

1.2.4. Infrared (IR) Spectroscopy

A table of characteristic absorption bands (ν) in cm^{-1} for key functional groups would be presented here.

Biological Activities and Signaling Pathways

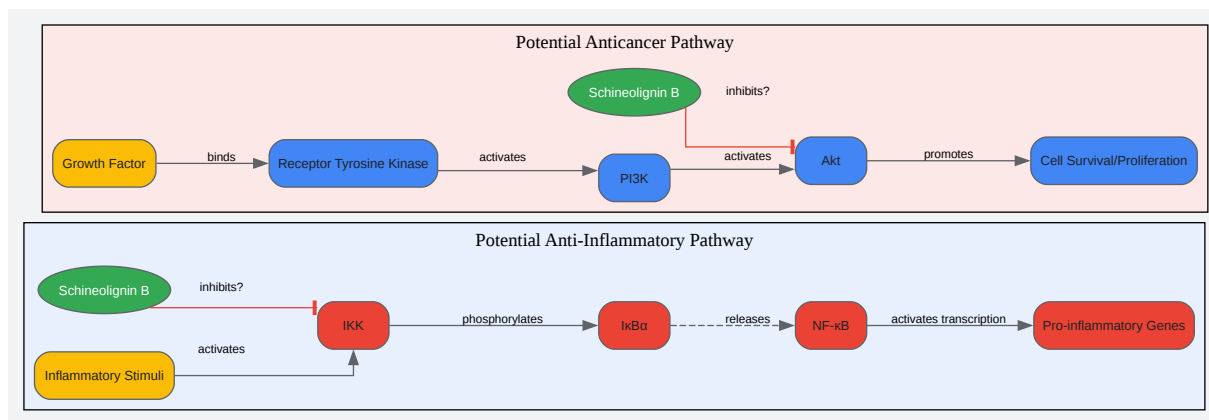
Lignans isolated from *Schisandra chinensis* have been reported to possess a range of biological activities, including anti-HIV, antitumor, and anti-hepatitis properties.^[2] While specific studies detailing the mechanisms of action for **Schineolignin B** are limited, research on related lignans suggests potential involvement in key cellular signaling pathways.

Potential Signaling Pathways

Based on the activities of structurally similar lignans, **Schineolignin B** may modulate inflammatory and cell survival pathways such as:

- **NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Signaling Pathway:** This pathway is a key regulator of inflammation, and its inhibition is a common mechanism for the anti-inflammatory effects of natural products.
- **PI3K/Akt (Phosphoinositide 3-kinase/Protein Kinase B) Signaling Pathway:** This is a crucial pathway for cell survival, proliferation, and growth. Modulation of this pathway is often associated with the anticancer effects of natural compounds.

Further research is required to elucidate the specific signaling cascades affected by **Schineolignin B**.



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Figure 1: Potential signaling pathways modulated by **Schineolignin B**.

Experimental Protocols

The following sections outline generalized experimental protocols relevant to the study of **Schineolignin B**, based on methodologies reported for similar compounds from *Schisandra chinensis*.

Isolation and Purification

The isolation of lignans from *Schisandra chinensis* typically involves extraction followed by chromatographic separation.

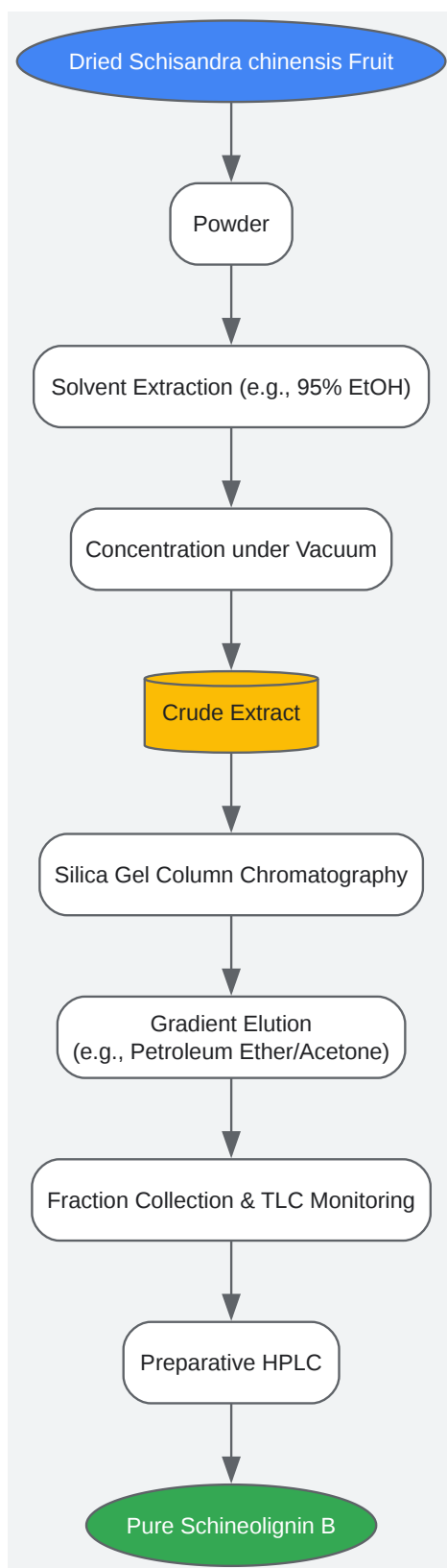
3.1.1. Extraction

- **Sample Preparation:** Air-dried and powdered fruits of *Schisandra chinensis* are used as the starting material.

- **Solvent Extraction:** The powdered material is extracted exhaustively with a suitable solvent, such as 95% ethanol, at room temperature.
- **Concentration:** The resulting extract is concentrated under reduced pressure to yield a crude extract.

3.1.2. Chromatographic Separation

- **Column Chromatography:** The crude extract is subjected to column chromatography on silica gel.
- **Elution:** A gradient elution system, for example, a mixture of petroleum ether and acetone with increasing polarity, is used to separate different fractions.
- **Fraction Collection:** Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **Further Purification:** Fractions containing the compound of interest are pooled and may be subjected to further purification steps, such as preparative High-Performance Liquid Chromatography (HPLC), to yield pure **Schineolignin B**.



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Figure 2: General workflow for the isolation and purification of **Schineolignin B**.

Biological Activity Assays

3.2.1. In Vitro Anti-HIV Assay (Example)

- Cell Culture: MT-4 cells are cultured in an appropriate medium.
- Cytotoxicity Assay: The 50% cytotoxic concentration (CC50) of **Schineolignin B** is determined using a cell viability assay (e.g., MTT assay).
- Antiviral Assay:
 - MT-4 cells are infected with HIV-1 in the presence of various concentrations of **Schineolignin B**.
 - After a defined incubation period (e.g., 5 days), the number of viable cells is quantified using the MTT assay.
 - The 50% effective concentration (EC50), the concentration that protects 50% of cells from virus-induced cytopathogenicity, is calculated.
- Selectivity Index (SI): The SI is calculated as the ratio of CC50 to EC50 ($SI = CC50/EC50$) to evaluate the therapeutic potential.

Conclusion

Schineolignin B is a lignan from *Schisandra chinensis* with potential biological activities. This guide has summarized its known physicochemical properties and outlined potential avenues for biological investigation. A critical gap in the current knowledge is the lack of detailed, publicly available experimental data for its spectral characteristics and specific biological mechanisms. The provided protocols offer a foundation for researchers to pursue further studies to fully elucidate the therapeutic potential of this natural compound. The primary literature from Xue et al. (2010), which first reported the isolation of **Schineolignin B**, is a crucial resource for obtaining the definitive physical and chemical data required for future research.^[1]

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References

- 1. Nortriterpenoids and lignans from the fruit of Schisandra chinensis - PubMed [pubmed.ncbi.nlm.nih.gov]
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